

# An In-depth Technical Guide to Isopropyl 2-methoxyacetate (CAS: 17640-21-0)

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## Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

Cat. No.: *B189238*

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## Introduction

**Isopropyl 2-methoxyacetate**, with the CAS number 17640-21-0, is an organic ester with the molecular formula C<sub>6</sub>H<sub>12</sub>O<sub>3</sub>.<sup>[1]</sup> It is also known by several synonyms, including isopropyl methoxyacetate, 1-methylethyl 2-methoxyacetate, and methoxyacetic acid isopropyl ester.<sup>[2]</sup> This document provides a comprehensive technical overview of its chemical and physical properties, synthesis, applications, and safety information, tailored for professionals in research and development.

## Physicochemical Properties

**Isopropyl 2-methoxyacetate** is a colorless to pale yellow liquid.<sup>[2]</sup> A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	132.16 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	160 °C at 760 mmHg	
Density	0.959 g/cm <sup>3</sup>	
Refractive Index	1.398	
Flash Point	49.9 °C	
Vapor Pressure	2.44 mmHg at 25°C	
LogP	0.5844	<a href="#">[1]</a>
Topological Polar Surface Area (TPSA)	35.53 Å <sup>2</sup>	<a href="#">[1]</a>
Hydrogen Bond Acceptors	3	<a href="#">[1]</a>
Rotatable Bonds	3	<a href="#">[1]</a>
Solubility	Soluble in organic solvents, low solubility in water. <a href="#">[2]</a>	<a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[2]</a> <a href="#">[4]</a>

## Synthesis

While various laboratory-scale synthesis methods can be envisaged, a detailed industrial-scale synthesis is documented in the literature. This process provides a clear workflow for the production of **Isopropyl 2-methoxyacetate**.

## Industrial Synthesis Protocol

This synthesis is a two-step process starting from methyl chloroacetate.[\[5\]](#)

### Step 1: Synthesis of Methyl Methoxyacetate

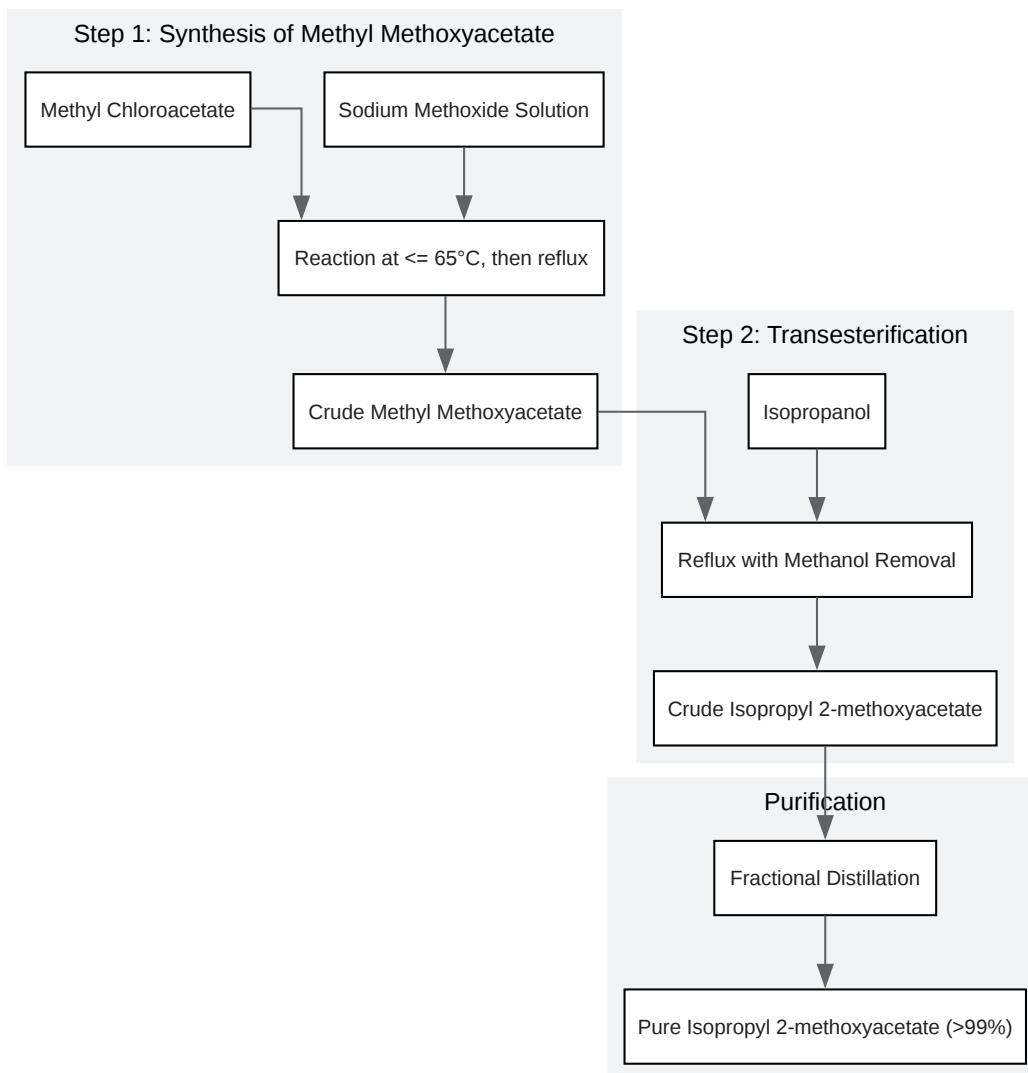
- Reactants:

- Methyl chloroacetate (434.1 g, 4.0 mol)[5]
- 30% Sodium methoxide solution (756.3 g, 4.2 mol)[5]
- Procedure:
  - Methyl chloroacetate is charged into a reactor and stirred at 25 °C.[5]
  - The sodium methoxide solution is added dropwise over 2.5 hours, ensuring the reaction temperature does not exceed 65 °C.[5]
  - After the addition is complete, the mixture is stirred at reflux for an additional 3 hours.[5]

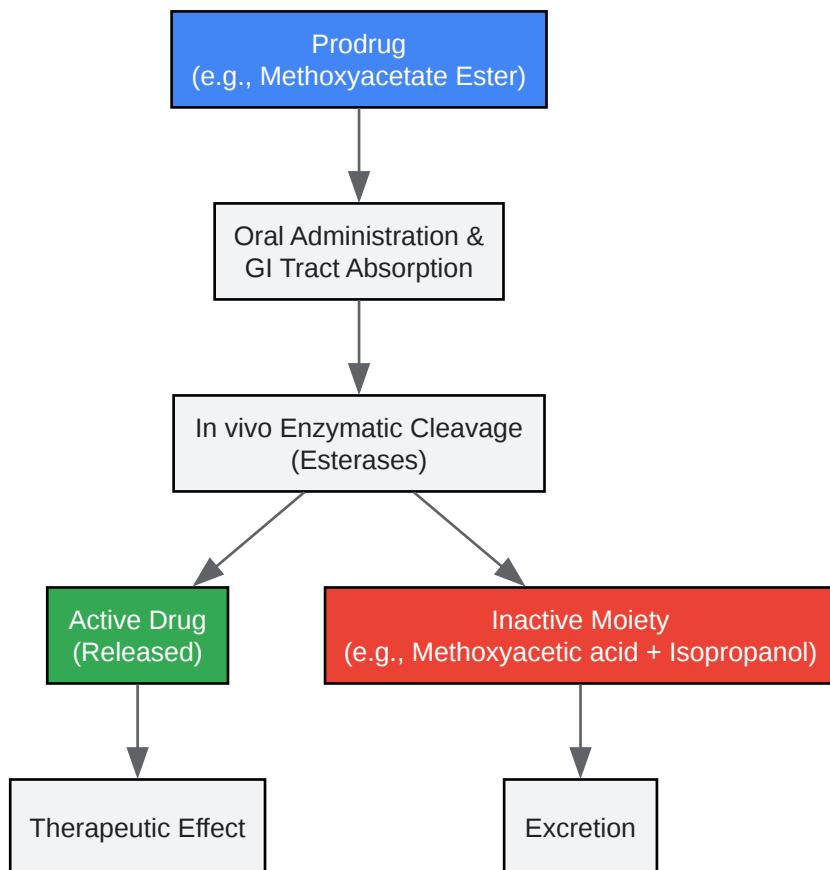
#### Step 2: Transesterification to **Isopropyl 2-methoxyacetate**

- Reactants:
  - Crude methyl methoxyacetate from Step 1
  - Isopropanol (480.8 g, 8.0 mol)[5]
- Procedure:
  - Methanol (436.0 g) is distilled off from the reaction mixture of Step 1.[5]
  - Isopropanol is added to the residue, and the mixture is heated to reflux.[5]
  - Methanol is continuously removed via a distillation column.[5]
  - After 6.5 hours, the conversion to isopropyl methoxyacetate is greater than 98%.[5]
  - The reaction mixture is cooled and concentrated on a rotary evaporator.[5]
  - The resulting distillate is purified by fractional distillation to yield **Isopropyl 2-methoxyacetate** with a purity of >99%. The overall yield is approximately 74%.[5]

## Industrial Synthesis of Isopropyl 2-methoxyacetate



## Prodrug Strategy Involving Ester Linkage

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